

Application Note: Analysis of Bisphenol A in Recycled Paper by Mass Spectrometry

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Compound of Interest

Compound Name: Bisphenol A-13C12

Cat. No.: B564797

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Introduction

Bisphenol A (BPA), an industrial chemical used in the manufacturing of polycarbonate plastics and epoxy resins, is a compound of increasing concern due to its endocrine-disrupting properties.^{[1][2]} Its presence in recycled paper products, particularly those intended for food contact, is a significant area of investigation.^{[3][4]} The recycling process can consolidate paper products that contain BPA, such as thermal paper, leading to its accumulation in the final recycled material.^{[5][6]} This application note provides detailed protocols for the extraction and quantification of BPA in recycled paper using various mass spectrometry techniques, offering high sensitivity and selectivity for trace-level detection.^{[2][7][8]}

The methodologies covered include Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), which are robust techniques for the identification and quantification of BPA and its analogues.^{[1][9][10]} Additionally, an overview of a simplified direct analysis method, Pyrolysis-Gas Chromatography/Mass Spectrometry (Py-GC/MS), is presented.^{[11][12][13]}

Experimental Protocols

Protocol 1: GC-MS/MS Analysis of BPA in Recycled Paper

This protocol is based on the method developed by Jurek and Leitner (2017), which involves liquid extraction, derivatization, and analysis by GC-MS/MS.[\[1\]](#)[\[9\]](#)

1. Sample Preparation and Extraction:

- Homogenization: Cut the recycled paper sample into small pieces.
- Internal Standard Spiking: Add an internal standard solution (e.g., BPA-d16) to the homogenized paper sample.
- Extraction: Perform a Folch extraction for reliable results.[\[9\]](#) A simple solvent extraction with methanol can also be used, though it may result in lower recovery rates.[\[9\]](#)
 - For Folch extraction, use a mixture of chloroform and methanol.
- Centrifugation and Concentration: Centrifuge the sample and concentrate the extract to a suitable volume.

2. Derivatization:

- To increase the volatility of BPA for GC analysis, a derivatization step is necessary.
- Add N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% trimethylchlorosilane (TMCS) and pyridine (as a catalyst) to the dried extract.[\[1\]](#)[\[9\]](#)
- Heat the mixture to facilitate the derivatization reaction.

3. GC-MS/MS Instrumental Analysis:

- Gas Chromatograph (GC) Conditions:
 - Injector: Operate in splitless mode.
 - Carrier Gas: Helium.
 - Oven Temperature Program: Optimize for the separation of BPA-TMS derivative from other matrix components.

- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI).
 - Acquisition Mode: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity. [\[9\]](#)
 - Mass Transitions: Monitor specific precursor-to-product ion transitions for both the native BPA and the internal standard.

Protocol 2: LC-MS/MS Analysis of BPA in Recycled Paper

This protocol is a sensitive method for the simultaneous analysis of BPA and its analogues without the need for derivatization. [\[10\]](#)[\[14\]](#)

1. Sample Preparation and Extraction:

- Homogenization: Cut the recycled paper sample into small pieces.
- Internal Standard Spiking: Add an appropriate internal standard.
- Extraction:
 - A simple solvent extraction using a suitable organic solvent (e.g., methanol or acetonitrile) is effective. [\[10\]](#)[\[14\]](#)
 - Focused Ultrasonic Solid-Liquid Extraction (FUSLE) can also be employed for rapid extraction. [\[15\]](#)
- Clean-up: The extract may be filtered or subjected to solid-phase extraction (SPE) if the matrix is complex to reduce interferences.

2. LC-MS/MS Instrumental Analysis:

- Liquid Chromatograph (LC) Conditions:

- Column: A C18 core-shell column is recommended for good chromatographic separation. [\[10\]](#)[\[14\]](#)
- Mobile Phase: A gradient of water and an organic solvent (e.g., methanol or acetonitrile), often with a modifier like ammonium fluoride or ammonium hydroxide to enhance ionization. [\[16\]](#)[\[17\]](#)
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in negative mode is typically used for BPA analysis.
 - Acquisition Mode: Multiple Reaction Monitoring (MRM) to ensure accurate quantification.

Protocol 3: Pyrolysis-GC/MS Analysis of BPA in Recycled Paper

This method offers a simplified and direct analysis of small paper samples without the need for solvent extraction. [\[11\]](#)[\[12\]](#)[\[13\]](#)

1. Sample Preparation:

- Place a small, weighed amount (e.g., ~120 µg) of the recycled paper sample directly into a pyrolysis crucible. [\[11\]](#)[\[12\]](#)

2. Py-GC/MS Instrumental Analysis:

- Pyrolyzer: The sample is thermally desorbed at a high temperature.
- Gas Chromatograph (GC): The thermally desorbed analytes are separated on a capillary column.
- Mass Spectrometer (MS):
 - Ionization Mode: Electron Ionization (EI).
 - Acquisition Mode: Full scan for qualitative analysis or Single Ion Monitoring (SIM) for quantitative analysis. [\[13\]](#)

Quantitative Data Summary

The following tables summarize the performance characteristics of the described mass spectrometry methods for the analysis of BPA and its analogues in recycled paper.

Table 1: Method Validation Parameters for GC-MS/MS and LC-MS/MS Analysis of Bisphenols in Paper.

Parameter	GC-MS/MS[1][9]	LC-MS/MS[10][14]
Linearity (R^2)	> 0.9965	> 0.9921
LOD ($\mu\text{g/kg}$)	0.23 - 2.70	0.29 - 0.40
LOQ ($\mu\text{g/kg}$)	0.78 - 9.10	1.09 - 1.32
Reproducibility (RSD%)	< 16.6	< 15.0
Repeatability (RSD%)	< 19.8	< 17.4
Recovery (%)	Matrix dependent	71 - 115

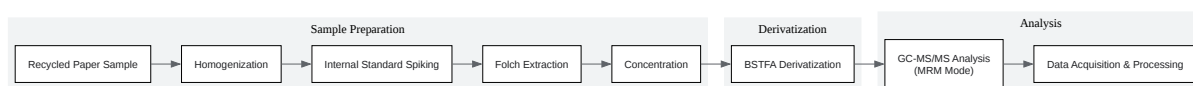
Table 2: Method Validation Parameters for Py-GC/MS Analysis of Bisphenols in Paper.

Parameter	Py-GC/MS[11][12]
LOD (mg/kg)	< 1
LOQ (mg/kg)	~1.3

Table 3: Reported Concentrations of BPA in Recycled and Virgin Paper Products.

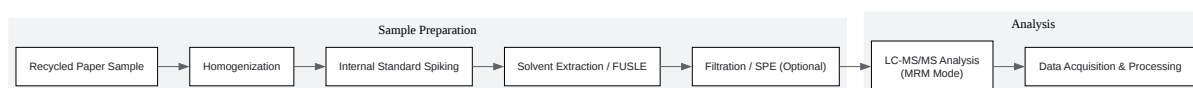
Paper Type	BPA Concentration (µg/kg)	Reference
Recycled Content	Up to 9,641	[5]
Virgin Fiber	Up to 112	[5]
Virgin Fiber (with organic lining)	3,179	[5]
Toilet Paper	3,200 - 46,100	[6]
Municipal Wastepaper	93 - 5,100	[6]

Visualizations



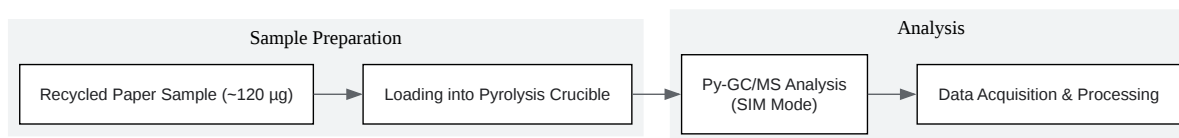
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Caption: GC-MS/MS Experimental Workflow for BPA Analysis.



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Caption: LC-MS/MS Experimental Workflow for BPA Analysis.



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Caption: Py-GC/MS Experimental Workflow for BPA Analysis.

Conclusion

The described mass spectrometry-based methods provide reliable and sensitive means for the determination of BPA in recycled paper. The choice of method will depend on the specific requirements of the analysis, such as desired sample throughput, sensitivity, and the availability of instrumentation. GC-MS/MS after derivatization and LC-MS/MS are well-established techniques offering low detection limits and high accuracy. Py-GC/MS presents a simplified and rapid alternative for direct analysis, minimizing sample preparation. The provided protocols and data serve as a valuable resource for laboratories involved in the safety assessment of recycled paper products.

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